

Technical Support Center: Managing the Moisture Sensitivity of N-Formylsaccharin

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Compound of Interest

Compound Name: N-Formylsaccharin

Cat. No.: B579874

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing the moisture sensitivity of **N-Formylsaccharin**. Adherence to these guidelines is crucial for ensuring the integrity of the reagent and the reliability of experimental outcomes.

Troubleshooting Guide

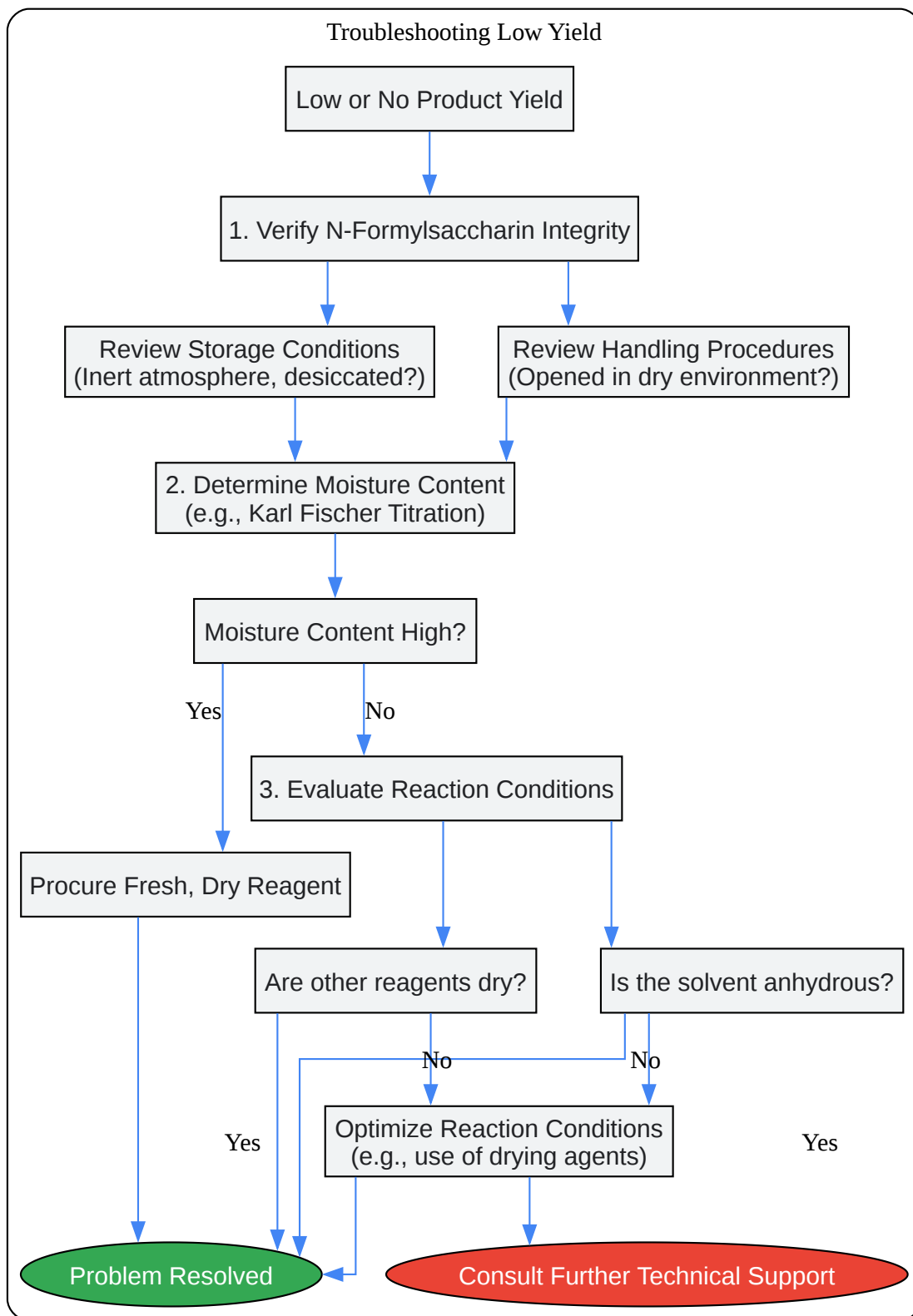
This guide addresses common issues encountered during the use of **N-Formylsaccharin** that may be attributed to its moisture sensitivity.

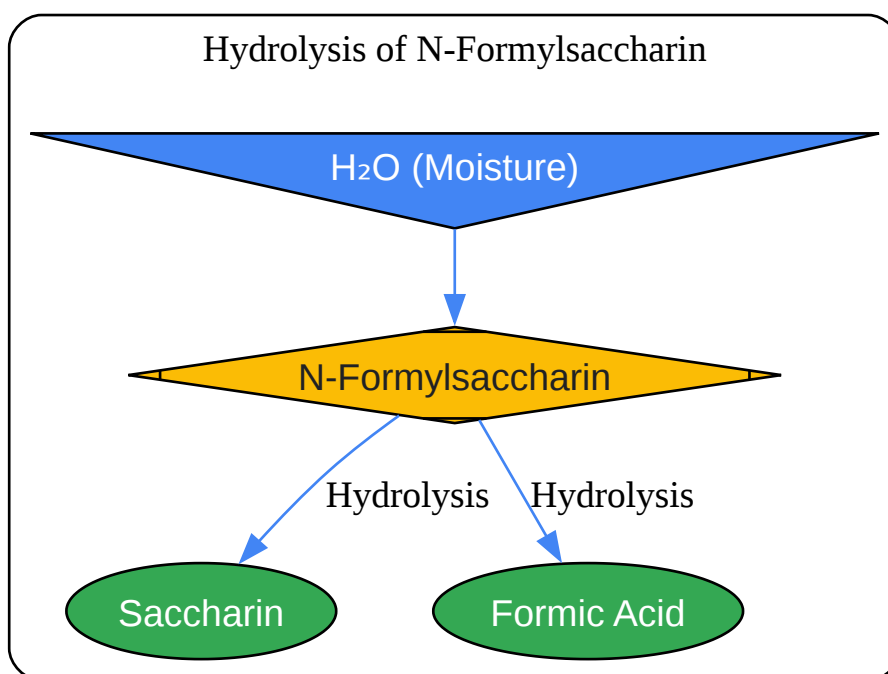
Question: My formylation reaction is yielding lower than expected amounts of the desired product. What could be the cause?

Answer:

Lower than expected yields in formylation reactions using **N-Formylsaccharin** can often be traced back to the degradation of the reagent due to moisture exposure. **N-Formylsaccharin** hydrolyzes in the presence of water to form saccharin and formic acid, neither of which are effective formylating agents in this context.

To troubleshoot this issue, consider the following workflow:





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